

Azamethiphos-d6 molecular weight and formula

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Compound of Interest

Compound Name: Azamethiphos-d6

Cat. No.: B563269

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Technical Guide: Azamethiphos-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Azamethiphos-d6**, a deuterated analog of the organophosphate insecticide Azamethiphos. This document outlines its core molecular properties, a detailed experimental protocol for its detection, and a visualization of its primary mechanism of action.

Core Molecular Data

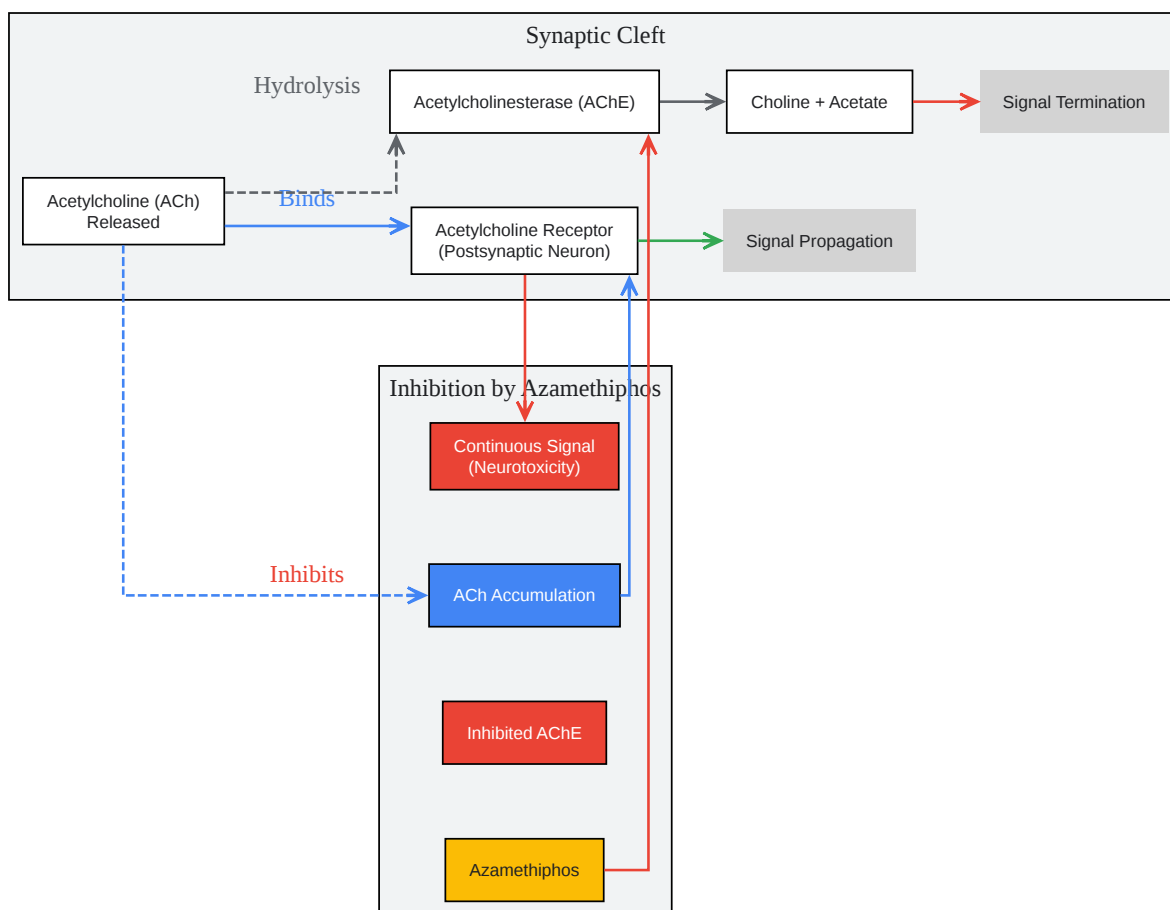
Azamethiphos-d6 is a synthetic organophosphorus compound utilized as a synergistic insecticide and acaricide.^[1] The deuterated form is often used as an internal standard in analytical studies.

Property	Value	Source
Molecular Formula	C ₉ H ₄ D ₆ ClN ₂ O ₅ PS	^[1] ^[2] ^[3]
Molecular Weight	330.71 g/mol	^[1] ^[2] ^[3]
CAS Number	1189894-02-7	^[1] ^[2] ^[3]
Appearance	Off-White Crystalline Powder	^[2] ^[3]
Melting Point	92-93 °C	^[2]
Storage	2-8°C Refrigerator	^[3]

Mechanism of Action: Acetylcholinesterase Inhibition

Azamethiphos, the non-deuterated parent compound, functions as a potent neurotoxin by inhibiting the enzyme acetylcholinesterase (AChE).[4][5] AChE is critical for the breakdown of the neurotransmitter acetylcholine at the synaptic cleft, a process essential for terminating nerve signals.[4][6] Organophosphates like Azamethiphos phosphorylate the serine residue in the active site of AChE, rendering the enzyme inactive.[4][7] This leads to an accumulation of acetylcholine, causing continuous nerve stimulation, which results in paralysis and ultimately death of the target organism.[4][8]

Signaling Pathway of Acetylcholinesterase Inhibition



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Caption: Mechanism of Azamethiphos-induced neurotoxicity via AChE inhibition.

Experimental Protocols

The following is a detailed methodology for the determination of Azamethiphos residues in salmon tissue, adapted from a liquid chromatography with fluorescence detection (LC-FLD) method. **Azamethiphos-d6** would typically be used as an internal standard in such a procedure.

Objective: To quantify the concentration of Azamethiphos in a biological matrix.

Materials:

- Salmon tissue
- Ethyl acetate
- Anhydrous sodium sulfate
- Hexane
- Methanol
- Acetonitrile (ACN)
- Deionized water
- C18 solid-phase extraction (SPE) columns
- Centrifuge
- Rotary evaporator
- Vortex mixer
- Liquid chromatograph with fluorescence detector

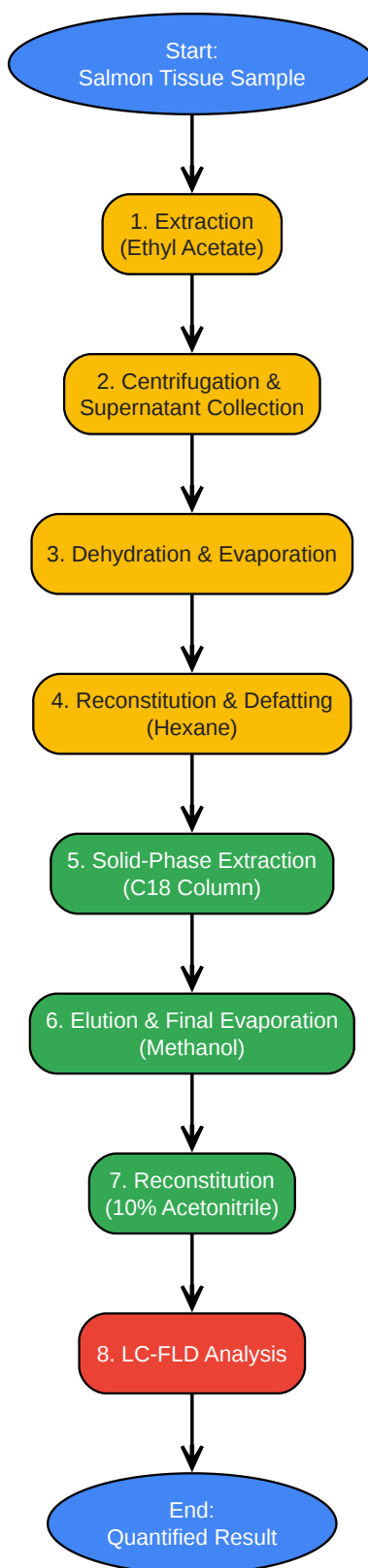
Procedure:

- Sample Extraction:
 - Homogenize a known weight (e.g., 5 g) of salmon tissue.

- Add ethyl acetate to the homogenized tissue and mix thoroughly.
- Centrifuge the mixture to separate the organic and aqueous layers.
- Collect the supernatant (ethyl acetate layer).
- Dehydration and Concentration:
 - Pass the ethyl acetate extract through anhydrous sodium sulfate to remove any residual water.
 - Evaporate the solvent using a rotary evaporator.
- Defatting:
 - Reconstitute the residue in water.
 - Perform a liquid-liquid extraction with hexane to remove lipids. Discard the hexane layer.
- Solid-Phase Extraction (SPE) Cleanup:
 - Pass the aqueous phase through a pre-conditioned C18 SPE column.
 - Wash the column to remove interfering substances.
 - Elute the analyte (Azamethiphos) from the SPE column using methanol.
- Final Sample Preparation:
 - Evaporate the methanol eluate to dryness.
 - Reconstitute the final residue in a solution of 10% acetonitrile in water.
- LC-FLD Analysis:
 - Inject the prepared sample into the liquid chromatograph.
 - Perform separation on a C18 column with a mobile phase of acetonitrile and water (e.g., 32:68 v/v).

- Set the fluorescence detector to an excitation wavelength of 230 nm and an emission wavelength of 345 nm for detection of Azamethiphos.

Experimental Workflow



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